

2-Hydroxycinnamaldehyde: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 2-Hydroxycinnamaldehyde

Cat. No.: B114546

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CAS Number: 3541-42-2

Chemical Structure:

- IUPAC Name: (E)-3-(2-hydroxyphenyl)prop-2-enal[1]
- Molecular Formula: C₉H₈O₂[2][3]
- Molecular Weight: 148.16 g/mol [1][2]
- SMILES: C1=CC=C(C(=C1)C=CC=O)O
- InChI Key: BSDNZCQPDVTDET-HWKANZROSA-N

Core Chemical and Physical Properties

Property	Value	Source
CAS Number	3541-42-2	
Molecular Formula	C ₉ H ₈ O ₂	
Molecular Weight	148.16	
Purity	>98.0% (HPLC)	
Appearance	Light yellow to Yellow to Orange powder to crystal	
Melting Point	126 °C	
Boiling Point	311.3°C at 760 mmHg	
Density	1.174 g/cm ³	
Synonyms	3-(2-Hydroxyphenyl)-2-propenal, o-hydroxycinnamaldehyde	

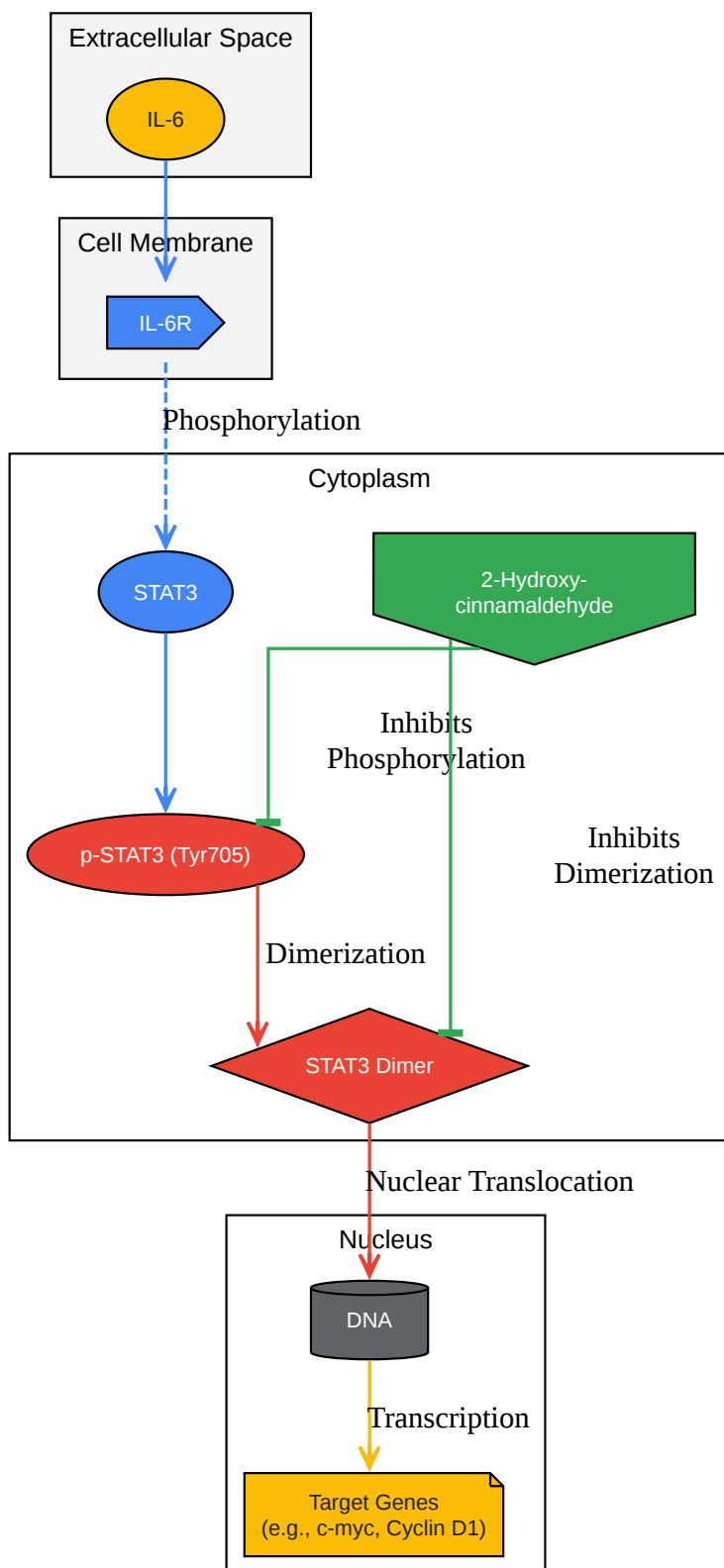
Biological Activity and Therapeutic Potential

2-Hydroxycinnamaldehyde (HCA) is a phenylpropanoid naturally found in the bark of *Cinnamomum cassia*. It has garnered significant attention in the scientific community for its potent anti-tumor and anti-inflammatory properties. Research has demonstrated that HCA exerts its biological effects through the modulation of key cellular signaling pathways, making it a promising candidate for drug development, particularly in oncology.

Inhibition of STAT3 Signaling Pathway

A primary mechanism of action for **2-Hydroxycinnamaldehyde** is the direct inhibition of the Signal Transducer and Activator of Transcription 3 (STAT3) signaling pathway, which is often constitutively active in many human cancers. HCA has been shown to directly bind to STAT3, which inhibits its phosphorylation at the tyrosine 705 residue. This prevention of phosphorylation subsequently blocks STAT3 dimerization and its translocation to the nucleus, leading to the downregulation of STAT3 target genes that are crucial for cell cycle progression.

and the prevention of apoptosis. The inhibitory effect of HCA on STAT3 is also associated with an increase in reactive oxygen species (ROS).

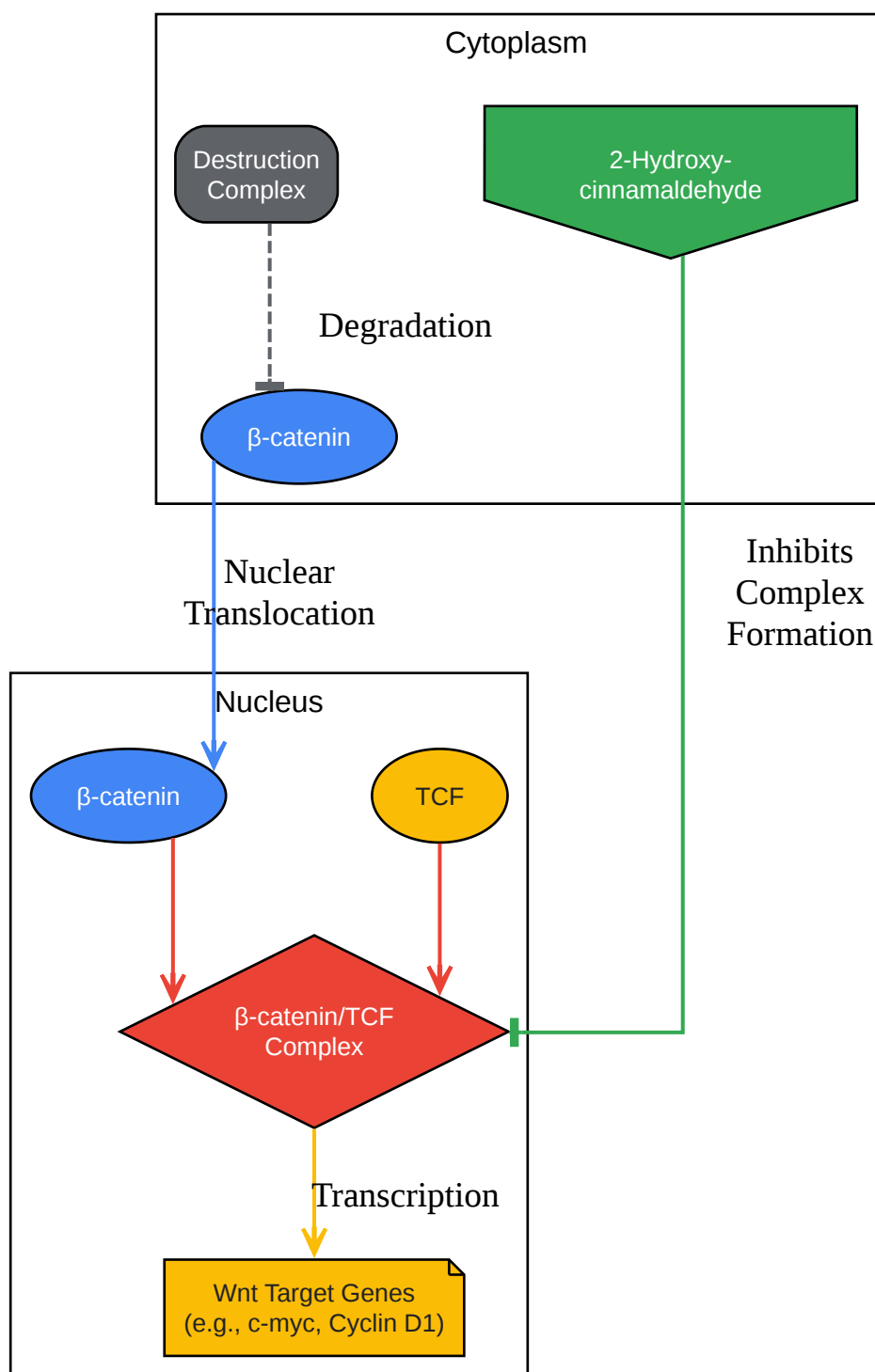


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Inhibition of the STAT3 signaling pathway by **2-Hydroxycinnamaldehyde**.

Suppression of Wnt/ β -catenin Signaling

2-Hydroxycinnamaldehyde has also been identified as an inhibitor of the Wnt/ β -catenin signaling pathway, another critical pathway often dysregulated in cancers, particularly colorectal cancer. HCA has been shown to suppress the transcriptional activity of β -catenin/T-cell factor (TCF) complexes. This leads to the downregulation of Wnt target genes such as c-myc and cyclin D1, which are involved in cell proliferation.



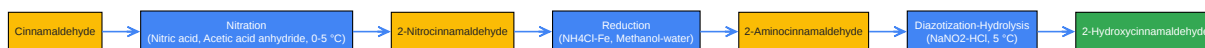
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Suppression of the Wnt/β-catenin signaling pathway by **2-Hydroxycinnamaldehyde**.

Experimental Protocols

Synthesis of 2-Hydroxycinnamaldehyde

A three-step semi-synthetic approach from cinnamaldehyde isolated from cinnamon bark oil has been described.



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Synthetic workflow for **2-Hydroxycinnamaldehyde** from Cinnamaldehyde.

1. Nitration of Cinnamaldehyde:

- Cinnamaldehyde is reacted with a mixture of nitric acid and acetic acid anhydride.
- The reaction is maintained at a temperature of 0-5 °C.
- The product of this step is 2-nitrocinnamaldehyde.

2. Reduction of 2-Nitrocinnamaldehyde:

- The 2-nitrocinnamaldehyde is reduced in a mild condition by refluxing with ammonium chloride (NH₄Cl) and iron (Fe) in a methanol-water solution.
- This reaction yields 2-aminocinnamaldehyde.

3. Diazotization and Hydrolysis of 2-Aminocinnamaldehyde:

- The final step involves the diazotization of 2-aminocinnamaldehyde using sodium nitrite (NaNO₂) and hydrochloric acid (HCl) at 5 °C, followed by hydrolysis.
- This produces the final product, **2-hydroxycinnamaldehyde**.

In Vitro Anti-proliferative and Apoptosis Assays

Cell Culture:

- Human cancer cell lines (e.g., DU145 prostate cancer, HCT116 colon cancer, SCC-15 and HEp-2 oral cancer cells) are cultured in appropriate media supplemented with fetal bovine serum and antibiotics at 37°C in a humidified atmosphere with 5% CO₂.

Cell Viability Assay (MTT Assay):

- Seed cells in 96-well plates and allow them to adhere overnight.
- Treat cells with various concentrations of **2-Hydroxycinnamaldehyde** for 24-48 hours.
- Add MTT solution to each well and incubate for 4 hours.
- Remove the MTT solution and add DMSO to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.

Cell Cycle Analysis:

- Treat cells with **2-Hydroxycinnamaldehyde** for the desired time.
- Harvest the cells, wash with PBS, and fix in 70% ethanol overnight at -20°C.
- Wash the cells with PBS and resuspend in a solution containing propidium iodide and RNase A.
- Analyze the DNA content by flow cytometry to determine the cell cycle distribution.

Western Blot Analysis:

- Lyse treated and untreated cells in RIPA buffer containing protease and phosphatase inhibitors.
- Determine protein concentration using a BCA assay.
- Separate equal amounts of protein by SDS-PAGE and transfer to a PVDF membrane.
- Block the membrane with 5% non-fat milk or BSA in TBST.

- Incubate the membrane with primary antibodies against target proteins (e.g., STAT3, p-STAT3, β -catenin, c-myc, Cyclin D1, PARP, Caspase-3) overnight at 4°C.
- Wash the membrane and incubate with HRP-conjugated secondary antibodies.
- Detect the protein bands using an enhanced chemiluminescence (ECL) substrate.

In Vivo Tumor Xenograft Studies

Animal Model:

- Athymic nude mice or other suitable rodent models are used.
- Human cancer cells (e.g., HCT116, DU145) are subcutaneously injected into the flank of the mice.

Treatment Protocol:

- Once tumors reach a palpable size, randomly assign mice to treatment and control groups.
- Administer **2-Hydroxycinnamaldehyde** (e.g., 10 or 20 mg/kg body weight) or vehicle control via intraperitoneal or oral administration, typically three to five times a week for several weeks.
- Monitor tumor size using calipers and body weight regularly.

Endpoint Analysis:

- At the end of the study, euthanize the mice and excise the tumors.
- Tumor weight and volume are measured.
- Tumor tissues can be used for further analysis, such as immunohistochemistry or Western blotting, to assess the in vivo effects on target signaling pathways.

Quantitative Data Summary

In Vitro Efficacy of 2-Hydroxycinnamaldehyde

Cell Line	Assay	Concentration	Effect	Reference
SCC-15	Cell Cycle Analysis	30 μ M	Increase in G ₂ /M phase from 27.97% to 40.88%	
SCC-15	Apoptosis	30 μ M	Increase in sub-G ₁ phase from 5.41% to 21.97%	
HEp-2	Apoptosis	Not specified	Increase in sub-G ₁ phase from 3.64% to 22.32%	
HCT-116	STAT3 Reporter Assay	Dose-dependent	Inhibition of STAT3 transcription activity	
Glioblastoma Cells	Cell Growth	5 μ M (with 250 μ M temozolomide)	Significant reduction in cellular growth	

In Vivo Efficacy of 2-Hydroxycinnamaldehyde

Animal Model	Cell Line	Dosage	Route	Outcome	Reference
Athymic nude mice	HCT116	10 or 20 mg/kg	Intraperitonea l	Significant suppression of tumor growth	
Nude mice	DU145	50 mg/kg	Oral	48.4% decrease in tumor volume; 49.5% decrease in tumor weight	
Rat oral tumor model	RK3E-ras-Fluc	50 mg/kg	Direct injection	Significant inhibition of tumor mass growth	
Mouse orthotopic xenograft	Glioblastoma	50 mg/kg (with 30 mg/kg temozolomide)	Not specified	Prevention of tumor growth	

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References

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